

Application Note & Protocol: Solid-Phase Extraction of Florfenicol from Honey

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Compound of Interest

Compound Name: *ent-Florfenicol-d3*

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Introduction

Florfenicol is a broad-spectrum synthetic antibiotic, structurally related to thiamphenicol and chloramphenicol. It is utilized in veterinary medicine to treat a variety of bacterial infections in cattle, swine, poultry, and aquaculture. The presence of florfenicol residues in honey is a significant concern for food safety and international trade, as many countries have established maximum residue limits (MRLs) or prohibit their presence entirely.^{[1][2]} Consequently, sensitive and reliable analytical methods are crucial for monitoring florfenicol levels in honey.

Solid-phase extraction (SPE) is a widely adopted technique for the cleanup and concentration of analytes from complex matrices like honey prior to chromatographic analysis.^{[3][4]} This application note provides a detailed protocol for the extraction of florfenicol from honey using SPE, ensuring high recovery and removal of interfering matrix components. The subsequent analysis is typically performed using Liquid Chromatography with tandem mass spectrometry (LC-MS/MS) for accurate quantification.^{[5][6][7]}

Experimental Protocol

This protocol is a synthesis of established methods for the solid-phase extraction of florfenicol from honey.

Materials and Reagents:

- Solid-Phase Extraction (SPE) Cartridges: Reversed-phase cartridges such as Agilent Bond Elut Plexa PCX or Waters Oasis HLB are recommended.[6]
- Florfenicol analytical standard
- Honey sample
- Deionized water
- Methanol, HPLC grade
- Acetonitrile, HPLC grade
- Ammonium hydroxide
- Ethyl acetate
- 50 mL polypropylene centrifuge tubes
- Vortex mixer
- Centrifuge
- SPE manifold
- Nitrogen evaporator

Sample Preparation:

- Accurately weigh 5 g of a representative honey sample into a 50 mL centrifuge tube.
- Add 20 mL of deionized water to the tube.
- Vortex vigorously for 1-2 minutes until the honey is completely dissolved.

- Centrifuge the solution at 4000 rpm for 10 minutes to pellet any insoluble particles.[6]
- Carefully collect the supernatant for the SPE procedure.

Solid-Phase Extraction (SPE) Procedure:

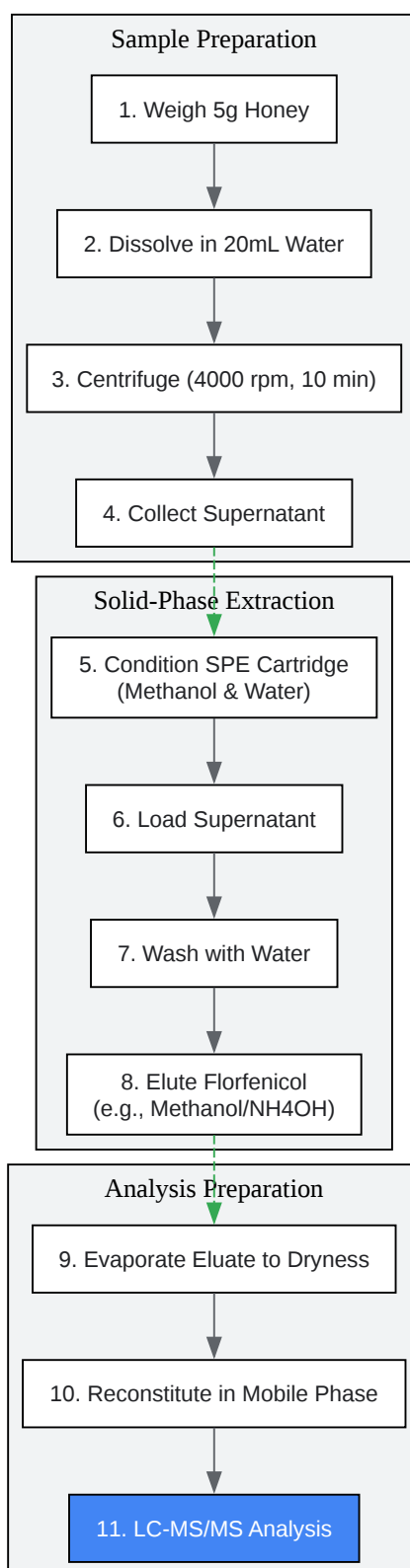
- Cartridge Conditioning:
 - Pass 5 mL of methanol through the SPE cartridge.
 - Follow with 5 mL of deionized water to equilibrate the sorbent. Do not allow the cartridge to go dry.[6]
- Sample Loading:
 - Load the prepared honey supernatant onto the conditioned SPE cartridge at a slow, dropwise flow rate (approximately 1-2 mL/min).
- Washing:
 - Wash the cartridge with 5 mL of deionized water to remove sugars and other polar interferences.
 - Dry the cartridge under vacuum for approximately 1 minute.[6]
- Elution:
 - Elute the florfenicol from the cartridge using 8 mL of methanol containing 8% ammonium hydroxide.[6] Alternatively, ethyl acetate can be used for elution. Collect the eluate in a clean tube.
- Dry-down and Reconstitution:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen at 40-50°C.
 - Reconstitute the dried residue in 1 mL of a suitable solvent, such as 10% acetonitrile in water, for subsequent LC-MS/MS analysis.[6]

Data Presentation

The following table summarizes quantitative data from various studies on the solid-phase extraction of florfenicol from honey.

SPE Sorbent	Sample Weight (g)	Elution Solvent	Recovery (%)	RSD (%)	Limit of Quantitation (LOQ) (ng/g)	Reference
Agilent SampliQ OPT	Not Specified	Not Specified	74.9 - 107	0.5 - 9.7	Sub-ng/g to ng/g	[5]
Agilent Bond Elut Plexa PCX	5	8% Ammonium Hydroxide in Methanol	Good recoveries	Good reproducibility	Not Specified	[6]
Waters Oasis HLB	5	Ethyl Acetate	Mean recoveries reported at 0.3 µg/kg spiking level	<15	0.05 µg/kg	
Magnetic Ionic Liquids (Dispersive SPE)	5 mL of sample solution	Not Specified	74 - 89	2.9 - 8.8 (intra-day)	0.02 - 0.1 ng/mL	[8]
Modified QuEChERS	Not Specified	Not Specified	95.6 - 99.3	0.2 - 9.1 (intra-day)	0.02 - 0.045 ng/g	[9]

Workflow Diagram



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Caption: Workflow for florfenicol extraction from honey.

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